

2-(trifluoromethyl)pyrrolidine molecular weight and formula

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Compound of Interest

Compound Name: 2-(Trifluoromethyl)pyrrolidine

Cat. No.: B1334242

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Core Technical Data for 2-(Trifluoromethyl)pyrrolidine

This document provides the fundamental molecular information for **2-(trifluoromethyl)pyrrolidine**, a key building block in medicinal chemistry and drug development. The trifluoromethyl group often enhances metabolic stability and bioavailability of pharmaceutical compounds.

Physicochemical Properties

The core molecular data for **2-(trifluoromethyl)pyrrolidine** is summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and formulation development.

Identifier	Value	Source
Molecular Formula	C ₅ H ₈ F ₃ N	[1][2][3]
Molecular Weight	139.12 g/mol	[1][2][3]
Monoisotopic Mass	139.06088375 Da	[1]
CAS Number	109074-67-1	[1][2]

Note: The data presented corresponds to the neutral form of the molecule. The hydrochloride salt ((±)-2-(Trifluoromethyl)Pyrrolidine Hydrochloride, CAS Number 868623-97-6) has a molecular weight of 175.58 g/mol and a molecular formula of $C_5H_8F_3N \cdot HCl$ [4].

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References

- 1. 2-(Trifluoromethyl)pyrrolidine | $C_5H_8F_3N$ | CID 2782839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-(三氟甲基)吡咯烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. (S)-(+)-2-(Trifluoromethyl)pyrrolidine 97 119580-41-5 [sigmaaldrich.com]
- 4. (±)-2-(Trifluoromethyl)Pyrrolidine Hydrochloride [myskinrecipes.com]
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